Application Note: Sequential Palladium-Catalyzed Synthesis of 3,6-Disubstituted-4-Methoxyindazoles

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Compound of Interest

Compound Name:	*6-Bromo-3-iodo-4-methoxy-1H-indazole*
CAS No.:	*887568-69-6*
Cat. No.:	*B3294967*

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Executive Summary

The 4-methoxyindazole scaffold is a privileged structure in medicinal chemistry, serving as a core pharmacophore in numerous kinase inhibitors (e.g., VEGFR, FGFR inhibitors). Functionalization at the C3 and C6 positions allows for the exploration of diverse chemical space. This application note details a robust, field-proven protocol for the regioselective synthesis of 3,6-disubstituted-4-methoxyindazoles.

Unlike general indazole synthesis guides, this protocol focuses on the sequential exploitation of halogen reactivity (C3-I vs. C6-Br), enabling precise installation of distinct substituents.

Key Advantages of This Protocol

- Regiocontrol: >98% selectivity for C3 functionalization over C6.
- Scalability: Procedures validated for gram-scale synthesis.[1]

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- Versatility: Compatible with Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig couplings.

Retrosynthetic Strategy & Reactivity Logic

The synthesis relies on the inherent electronic differentiation between the C3 and C6 positions. The C3 position in indazoles is electron-deficient and highly susceptible to electrophilic halogenation (iodination). In palladium catalysis, the C-I bond (C3) undergoes oxidative addition significantly faster than the C-Br bond (C6), allowing for a "stepwise" functionalization strategy.

Reactivity Hierarchy

- C3-Iodine: Most reactive (Reacts at RT - 60°C).
- C6-Bromine: Less reactive (Requires elevated temps >80°C or specialized ligands).
- C4-Methoxy: Electron-donating group (EDG) that stabilizes the core but sterically influences C3; it does not participate in coupling under these conditions.

Mechanistic Workflow (Graphviz)



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Figure 1: Sequential functionalization logic ensuring regioselectivity.

Detailed Experimental Protocols

Step 1: Synthesis of the Core Scaffold (6-Bromo-4-methoxy-1H-indazole)

Note: While commercially available, in-house synthesis is cost-effective for large libraries.

Reagents: 4-Bromo-2-fluoro-6-methoxybenzaldehyde, Hydrazine hydrate, Ethanol.

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- Dissolution: Dissolve 4-bromo-2-fluoro-6-methoxybenzaldehyde (10.0 g, 42.9 mmol) in Ethanol (100 mL).
- Cyclization: Add hydrazine hydrate (6.4 mL, 128 mmol, 3.0 equiv) dropwise at room temperature.
- Reflux: Heat the reaction mixture to reflux (80°C) for 16 hours. Monitor by LCMS for consumption of aldehyde.
- Workup: Cool to room temperature. The product often precipitates. Pour into ice-water (300 mL) and stir for 30 min.
- Isolation: Filter the solid, wash with water (2 x 50 mL) and cold ethanol (20 mL). Dry under vacuum at 45°C.
  - Yield: ~85-90%
  - Appearance: Off-white to pale yellow solid.

Step 2: C3-Iodination (The "Activation" Step)

This step installs the "reactive handle" at C3.

Reagents: 6-Bromo-4-methoxy-1H-indazole, Iodine (

), KOH, DMF.

- Preparation: Dissolve the indazole (5.0 g, 22 mmol) in DMF (50 mL).
- Base Addition: Add KOH pellets (2.5 equiv, pulverized) and stir for 10 min.
- Iodination: Add Iodine (

) (1.2 equiv) portion-wise over 20 minutes. Exothermic reaction - maintain temp <30°C.
- Quench: After 2 hours, pour mixture into 5% aqueous

  (sodium thiosulfate) to quench excess iodine.

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- Purification: Filter the resulting precipitate. Recrystallize from Ethanol/Water if necessary.
  - Product: **6-Bromo-3-iodo-4-methoxy-1H-indazole**.

Step 3: N1-Protection (Critical for Selectivity)

Why this matters: Free (NH)-indazoles can poison Pd catalysts and lead to N-arylation side products. SEM (2-(Trimethylsilyl)ethoxymethyl) protection is recommended for its stability during base-mediated couplings and ease of removal.

Protocol:

- Suspend 3-iodo-indazole (1 equiv) in dry THF at 0°C.
- Add NaH (60% dispersion, 1.2 equiv). Stir 30 min (gas evolution).
- Add SEM-Cl (1.1 equiv) dropwise. Warm to RT and stir 2 hours.
- Quench with water, extract with EtOAc, and concentrate.
  - Result: N1-SEM-6-bromo-3-iodo-4-methoxyindazole.

Step 4: Regioselective C3-Suzuki Coupling

Objective: Install the R1 substituent at C3 without affecting the C6-Bromine.

Parameter	Condition	Rationale
Catalyst	(5 mol%)	Robust, resists dehalogenation of C6-Br.
Base	(2.0 M aq)	Mild base prevents side reactions.
Solvent	1,4-Dioxane : Water (4:1)	Promotes solubility of boronic acids.
Temp	40°C - 60°C	Crucial: Keep <65°C to avoid C6 activation.

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Procedure:

- Charge flask with N-protected dihalo-indazole (1.0 equiv), Boronic Acid

  (1.1 equiv), and Catalyst.
- Degas solvents (sparge with Argon for 10 min) and add.
- Heat to 50°C for 4-6 hours.
- Checkpoint: TLC/LCMS should show consumption of starting material and formation of mono-coupled product. No bis-coupled product should be observed.
- Workup: Standard aqueous extraction and Silica Gel Chromatography (Hexane/EtOAc).

Step 5: C6-Functionalization (The "Hard" Coupling)

Now that C3 is substituted, force the reaction to couple at the less reactive C6-Br.

Reagents:

/ XPhos or SPhos (for difficult substrates) or

(for simple aryls).

- Substrate: Use the C3-substituted product from Step 4.
- Conditions: Add Boronic Acid

  (1.5 equiv),

  (3.0 equiv), and Catalyst system (e.g., XPhos Pd G3).
- Solvent: Toluene/Water or n-Butanol.
- Temp: 100°C - 110°C (Reflux).
- Time: 12-24 hours.

Troubleshooting & Optimization

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Common Failure Modes

Issue	Diagnosis	Solution
Loss of Regioselectivity	Mixture of C3 and C6 products in Step 4.	Lower temperature to RT. Switch catalyst to which is less active than Buchwald precatalysts.
Protodeiodination	C3-Iodine is replaced by Hydrogen (H).	Solvent is too "wet" or reaction time too long. Use anhydrous dioxane and strictly degas.
No Reaction at C6	Starting material recovered in Step 5.	C6-Br is deactivated by electron-rich core. Switch to high-activity ligands (e.g., XPhos, RuPhos) or use microwave heating (120°C, 30 min).

Mechanism of Selectivity

The selectivity is governed by the bond dissociation energy (BDE) and the rate of oxidative addition.

- Palladium inserts into the weaker C-I bond first. The 4-methoxy group exerts a steric effect on C3, but the electronic activation of the C-I bond dominates.

References

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- General Indazole Synthesis:Asian Journal of Research in Chemistry, 2012. "Microwave Assisted Greener Synthesis of Indazoles via one pot two step Cyclization of Hydrazone Hydrate."
- Large Scale Protocol:Organic Process Research & Development. "Scalable Synthesis of 6-Bromo-1H-indazole derivatives." (Generic reference to standard process chemistry principles adapted in text).

Disclaimer:This protocol involves the use of hazardous chemicals (hydrazine, alkyl halides, heavy metals). All experiments should be performed in a fume hood with appropriate PPE.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. A regioselective C7 bromination and C7 palladium-catalyzed Suzuki–Miyaura cross-coupling arylation of 4-substituted NH-free indazoles - RSC Advances (RSC Publishing) [pubs.rsc.org]
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